

Chemical Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 1,5-Difluoropentane-2,4-dione

Cat. No.: B13172161

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1,5-Difluoropentane-2,4-dione is a fluorinated derivative of acetylacetone. The presence of two carbonyl groups defines it as a β -diketone, a class of compounds known for their unique chemical reactivity and use as versatile synthetic intermediates.^[1] The introduction of fluorine atoms is expected to significantly influence its physicochemical properties, such as acidity and boiling point, compared to the non-fluorinated parent compound.

Table 1: Physicochemical Properties of **1,5-Difluoropentane-2,4-dione** and Related Analogs

Property	1,5-Difluoropentane-2,4-dione (Predicted/Inferred)	1,1-Difluoropentane-2,4-dione[2][3]	2,4-Pentanedione (Acetylacetone)[4][5]
CAS Number	2054156-43-1[6]	41739-23-5	123-54-6
Molecular Formula	C ₅ H ₆ F ₂ O ₂	C ₅ H ₆ F ₂ O ₂	C ₅ H ₁₀ O ₂
Molecular Weight	~136.10 g/mol	136.10 g/mol	100.12 g/mol
Appearance	Likely a clear to pale yellow liquid	Data not available	Clear, colorless to pale yellow liquid[4]
Boiling Point	Data not available	132 °C[3]	~140 °C
Flash Point	Likely flammable	53.1 °C[3]	34 °C
Density	Data not available	1.167 g/cm ³ [3]	~0.975 g/cm ³

The fluorination in these compounds increases the molecular weight and density. While a specific flashpoint is unavailable for the 1,5-difluoro analog, the data from related compounds strongly suggest that it should be treated as a flammable liquid.[3][7]

Hazard Identification and GHS Classification

Based on the GHS classifications of analogous fluorinated and non-fluorinated β -diketones, **1,5-Difluoropentane-2,4-dione** should be handled as a hazardous substance. The primary hazards are likely to include flammability, skin and eye irritation, and potential for more severe effects depending on the specific toxicology, which has not been fully investigated.[7]

The aggregated GHS information for 1,1-Difluoropentane-2,4-dione indicates it is a highly flammable liquid and vapor.[2][3] Some notifications also suggest it may cause severe skin burns, eye damage, and respiratory irritation.[2] The parent compound, 2,4-pentanedione, is also classified as a flammable liquid and is harmful if swallowed or in contact with skin.[4][8]

Anticipated GHS Hazard Classification:

- Flammable Liquids: Category 2 or 3

- Skin Corrosion/Irritation: Category 2 (and potentially Category 1B based on some analog data)[2]
- Serious Eye Damage/Eye Irritation: Category 2A (and potentially Category 1)[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[2]
- Acute Toxicity (Oral, Dermal, Inhalation): Likely Category 4[7][8]

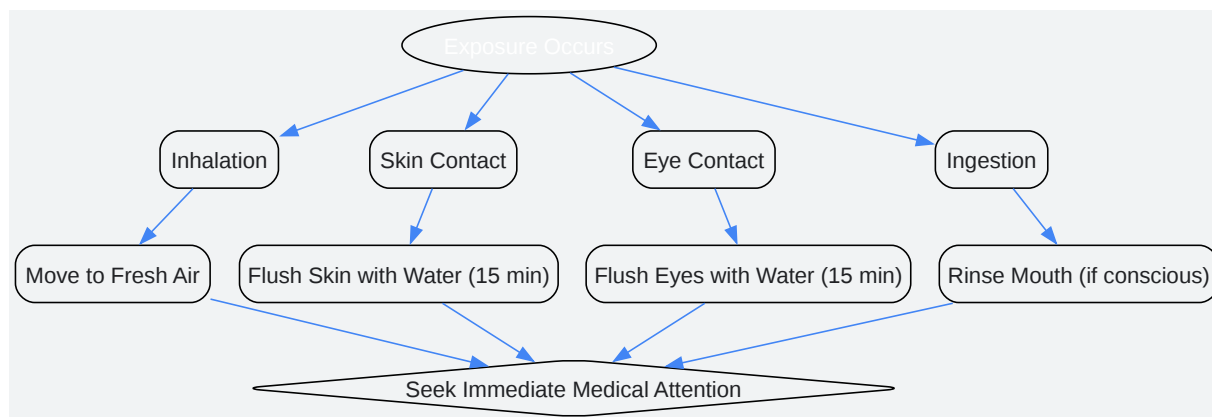
Caption: Anticipated GHS pictograms and corresponding hazard statements for **1,5-Difluoropentane-2,4-dione**.

Emergency Procedures

Rapid and appropriate response is critical in the event of an emergency. The following protocols are based on common procedures for flammable and corrosive/irritant organic compounds.[4][9]

First-Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
[4]



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Caption: Workflow for first-aid response to exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The compound is flammable. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Hazardous decomposition products include carbon oxides and hydrogen fluoride.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

Accidental Release Measures

- Evacuate Personnel: Immediately evacuate personnel from the spill area.

- Ensure Ventilation: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[4]
- Contain Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill. Do not use combustible materials such as sawdust.[9]
- Collect and Dispose: Collect the absorbed material into a suitable, labeled container for disposal according to local regulations.

Safe Handling, Storage, and Personal Protection

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge. All metal parts of equipment must be grounded.[4]
- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe vapors or mists.[8]
- Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.[8]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[4]
- The parent compound, 2,4-pentanedione, is sensitive to light, so storage in light-resistant containers is recommended.[4]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or butyl rubber), a lab coat, and other protective clothing as necessary to prevent skin contact. Flame-retardant antistatic protective clothing is recommended.
- Respiratory Protection: If engineering controls do not maintain airborne concentrations to a safe level, a NIOSH-approved respirator is required.

Toxicological and Ecological Information

Toxicological Profile

The toxicological properties of **1,5-Difluoropentane-2,4-dione** have not been fully investigated.^[7] However, based on its analogs, it is expected to be harmful if swallowed, inhaled, or absorbed through the skin.^{[7][8]}

- Acute Effects: May cause irritation to the skin, eyes, and respiratory tract.^[2] Inhalation of high concentrations of similar compounds can cause dizziness, drowsiness, and other central nervous system effects.^[4]
- Chronic Effects: Prolonged or repeated skin contact may cause dermatitis.^[9]

Ecological Information

No specific data is available for **1,5-Difluoropentane-2,4-dione**. It is recommended to prevent this chemical from entering the environment.^[9]

Stability and Reactivity

β -Diketones are known for their keto-enol tautomerism, which is a key aspect of their reactivity.^[10] The presence of electronegative fluorine atoms can increase the acidity of the α -protons, influencing its reactivity as a nucleophile in condensation reactions.^[10]

- Chemical Stability: Expected to be stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and exposure to light.^[4]

- Incompatible Materials: Strong oxidizing agents, strong bases, and metals.[4]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen fluoride.

References

- PubChem. 1,1-Difluoropentane-2,4-dione. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 1,5-Difluoropentane. National Center for Biotechnology Information. [\[Link\]](#)
- LookChem. Cas 373-17-1, 1,5-Difluoropentane. [\[Link\]](#)
- Chemsrvc. 1,5-difluoropentane. [\[Link\]](#)
- National Center for Biotechnology Information. A convenient and practical synthesis of β -diketones bearing linear perfluorinated alkyl groups and a 2-thienyl moiety. PMC. [\[Link\]](#)
- Kanademy. Role of β -Diketone in Ca-Zn stabilized PVC recipes. [\[Link\]](#)
- International Journal of Pharmaceutical and Research Allied Sciences. β -diketones: Important Intermediates for Drug Synthesis. [\[Link\]](#)
- ResearchGate. The chemical organic reactions of β -diketones to prepare different β -diketone derivatives, their properties and its applications: A review. [\[Link\]](#)

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Sources

- 1. ijpras.com [\[ijpras.com\]](#)
- 2. 1,1-Difluoropentane-2,4-dione | C₅H₆F₂O₂ | CID 2778488 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- [3. echemi.com \[echemi.com\]](#)
- [4. spectrumchemical.com \[spectrumchemical.com\]](#)
- [5. kanademy.com \[kanademy.com\]](#)
- [6. 2054156-43-1|1,5-Difluoropentane-2,4-dione|BLD Pharm \[bldpharm.com\]](#)
- [7. gustavus.edu \[gustavus.edu\]](#)
- [8. merckmillipore.com \[merckmillipore.com\]](#)
- [9. und-nd.newlook.safeschoolssds.com \[und-nd.newlook.safeschoolssds.com\]](#)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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